

HTI-286 stock solution preparation storage stability

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Compound Focus: Taltobulin trifluoroacetate

Cat. No.: S003961

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HTI-286 Technical Support Guide

Frequently Asked Questions (FAQs)

Q1: How should I prepare and store my HTI-286 stock solution? The supplier MedChemExpress provides specific handling instructions for HTI-286 [1].

- **Solvent:** DMSO is recommended.
- **Stock Concentration:** A concentration of **10 mM** is standard, prepared in a volume of 1 mL of DMSO [1].
- **Storage:** For long-term stability, aliquoting and storing the stock solution at **-80°C** is advised. Under these conditions, the solution is stable for **6 months**. For short-term daily use, storing at **-20°C** will maintain stability for **1 month** [1].

Q2: What is the proven cellular mechanism of action of HTI-286? HTI-286 is a synthetic analogue of the natural tripeptide hemiasterlin. It is a potent antimicrotubule agent that works by [2]:

- Inhibiting the polymerization of purified tubulin.
- Disrupting microtubule organization within cells.
- Inducing cell cycle arrest at the G2-M phase.
- Ultimately triggering apoptosis (programmed cell death).

Q3: A key advantage of HTI-286 is its ability to circumvent certain resistance mechanisms. How does it achieve this? Unlike other antimicrotubule agents like taxanes or vinca alkaloids, HTI-286 is a poor substrate for the **P-glycoprotein (P-gp)** drug efflux pump [2] [3]. This allows it to retain potency in cell lines and xenograft models that have developed resistance to other drugs through P-gp overexpression [2] [3].

Key Experimental Protocols & Data

1. In Vitro Proliferation/Cytotoxicity Assay (MTT Assay) This protocol, used to determine the IC_{50} of HTI-286 in hepatic tumor cell lines, can be adapted for other cell types [3].

- **Objective:** To determine the concentration of HTI-286 that inhibits 50% of cell growth (IC_{50}).
- **Methodology:**
 - **Cell Seeding:** Culture tumor cells in 96-well microtiter plates at predetermined densities.
 - **Drug Exposure:** Add fresh medium containing a range of HTI-286 concentrations. The exposure time should be for **1, 2, or 3 cell doubling times** (determined beforehand for each cell line).
 - **Viability Measurement:** Add MTT tetrazolium salt solution (5 mg/mL) for 3 hours. Viable cells will reduce MTT to purple formazan crystals.
 - **Solubilization & Quantification:** Remove the medium, solubilize the crystals with DMSO (100 μ L/well), and measure the absorbance at 562 nm.
- **Data Analysis:** The drug concentration that inhibits absorbance by 50% compared to untreated control cells is calculated as the IC_{50} .

2. Immunofluorescence Assay for Microtubule Disruption This protocol visually confirms the direct target of HTI-286 within cells [3].

- **Objective:** To observe the disruption of cellular microtubule networks after HTI-286 treatment.
- **Methodology:**
 - **Cell Preparation:** Plate cells on cover slips placed in 6-well dishes.
 - **Treatment:** After two days, add medium with or without HTI-286 for a duration of **two cell doubling times**.
 - **Fixation and Permeabilization:** Wash cells with PBS and fix with cold methanol for 15 minutes.
 - **Staining:** Incubate cells with a primary anti- α -tubulin antibody (e.g., clone DM 1A) for 1 hour at room temperature.
 - **Detection:** After washing, incubate with a fluorophore-conjugated secondary antibody (e.g., FITC-goat anti-mouse IgG) for 30 minutes.

- **Imaging:** Mount the cover slips and examine the microtubule morphology using a fluorescence microscope.

Experimental Data Summary

The table below summarizes key quantitative findings from published research on HTI-286.

Model System	Key Finding	Value (Mean \pm SD or Range)	Context / Citation
In Vitro Potency	Average IC ₅₀ in 18 human tumor cell lines	2.5 \pm 2.1 nM [2]	Includes leukemia, ovarian, breast, colon, and melanoma lines.
In Vitro Potency	IC ₅₀ in hepatic tumor cell lines (MH, HepG2, Hep3B)	~2 nM [3]	MTT assay after 2-3 doubling times.
In Vivo Efficacy	Tumor growth inhibition	66% - 98% [2]	Various human tumor xenograft models in mice (e.g., HCT-15, MX-1W).
Resistance Factor	Fold-resistance in 1A9-HTI(R) cells	57 - 89-fold [4]	Compared to parental ovarian carcinoma 1A9 cells.

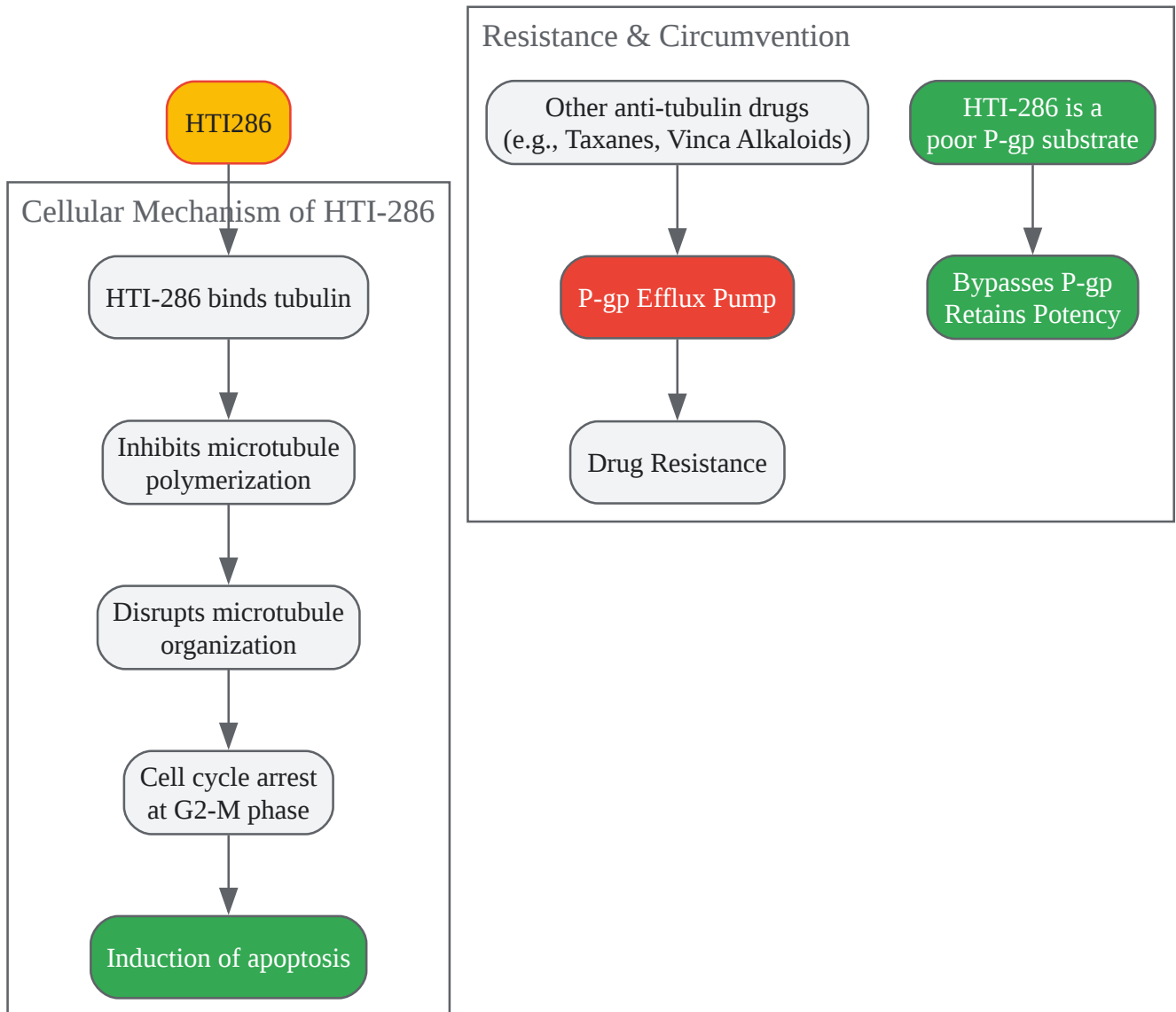
Troubleshooting Guide

Issue	Potential Cause	Suggested Solution
Low potency or no effect in a resistant cell line	Resistance mediated by tubulin mutations.	Evidence shows resistance can arise from mutations in α - or β -tubulin (e.g., S172A in β -tubulin) that stabilize microtubules [4]. Consider sequencing tubulin genes.
Unexpected drug sensitivity in FGFR1+ cells	Activation of pro-survival pathways.	FGF1 activation of FGFR1 can protect cells via AKT signaling. Use specific AKT or PI3K/mTOR inhibitors to sensitize cells [5].

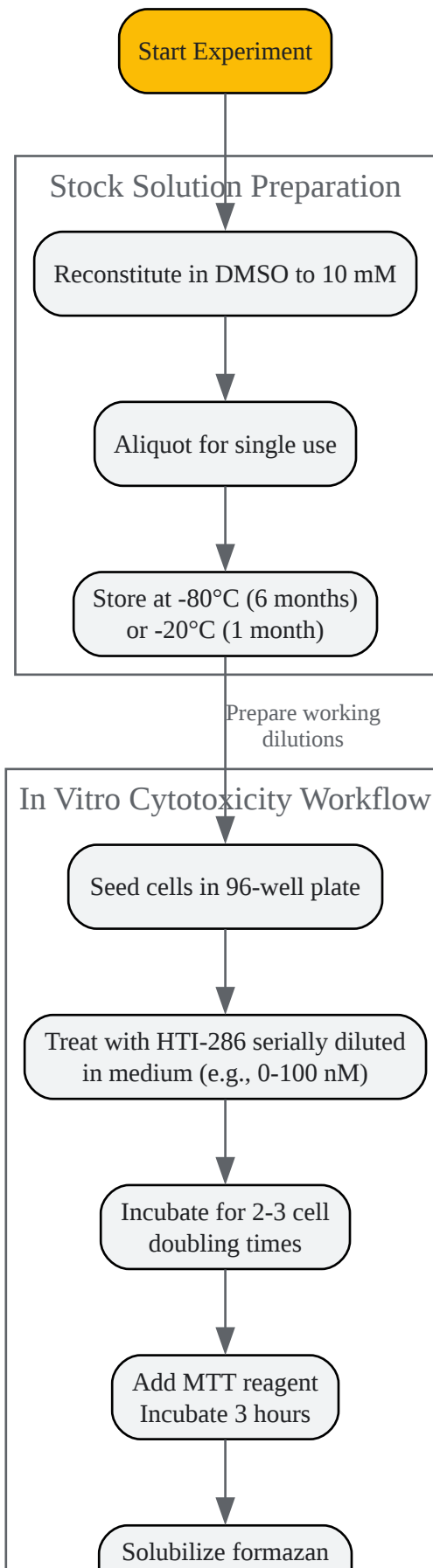
Issue	Potential Cause	Suggested Solution
High background in immunofluorescence	Non-specific antibody binding.	Include controls without primary antibody. Optimize antibody dilution and increase wash steps after incubation.

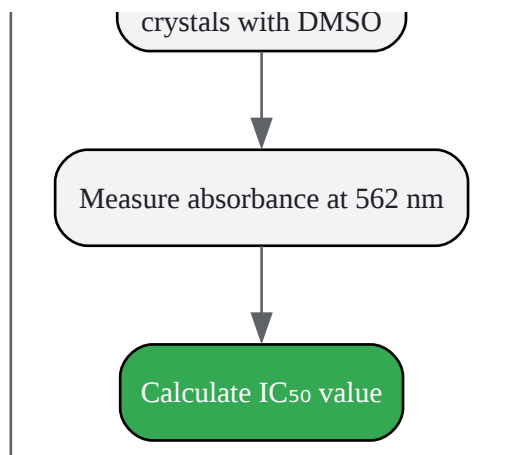
Key Signaling Pathways & Experimental Workflows

The following diagrams illustrate the core mechanisms and experimental plans discussed in this guide.



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